

Application Notes and Protocols for N,N-Dimethyl-2-phenoxyethanamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	<i>N,N-Dimethyl-2-phenoxyethanamine</i>
Cat. No.:	B082504

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed procedures for the safe handling, storage, and use of **N,N-Dimethyl-2-phenoxyethanamine** (CAS No. 13468-02-5), a key intermediate in the synthesis of potential histone deacetylase (HDAC) inhibitors.

Chemical and Physical Properties

N,N-Dimethyl-2-phenoxyethanamine is a pale yellow to light yellow oil.^[1] Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	13468-02-5	[1] [2] [3] [4]
Molecular Formula	C ₁₀ H ₁₅ NO	[1] [2] [3] [4]
Molecular Weight	165.23 g/mol	[3]
Appearance	Pale Yellow to Light Yellow Oil	[1]
Boiling Point	232 °C	[3]
Density	0.970 g/cm ³	[3]
Flash Point	67 °C	[3]
Solubility	Slightly soluble in Chloroform, DMSO, and Ethyl Acetate.	[3]
pKa	8.80 ± 0.28 (Predicted)	[3]

Handling and Storage Procedures

Safety and Hazards

N,N-Dimethyl-2-phenoxyethanamine is classified as a hazardous substance and requires careful handling to minimize exposure.[\[2\]](#)

Hazard Statements:

- H302: Harmful if swallowed.[\[2\]](#)
- H315: Causes skin irritation.[\[2\]](#)
- H319: Causes serious eye irritation.[\[2\]](#)
- H335: May cause respiratory irritation.[\[2\]](#)

Precautionary Statements:

- P261: Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[2\]](#)

- P280: Wear protective gloves, protective clothing, eye protection, and face protection.[[2](#)]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[[3](#)]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[[3](#)]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[[3](#)]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[[3](#)]

Personal Protective Equipment (PPE)

When handling **N,N-Dimethyl-2-phenoxyethanamine**, the following PPE is mandatory:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A lab coat or chemical-resistant apron.
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, use a suitable respirator.

Storage

Proper storage is crucial to maintain the integrity and stability of **N,N-Dimethyl-2-phenoxyethanamine**.

- Temperature: Store in a refrigerator at 2-8°C.[[1](#)]
- Atmosphere: Store under an inert gas atmosphere, such as nitrogen or argon.[[3](#)]
- Container: Keep the container tightly sealed to prevent exposure to air and moisture.
- Location: Store in a cool, dry, and well-ventilated area away from incompatible materials.

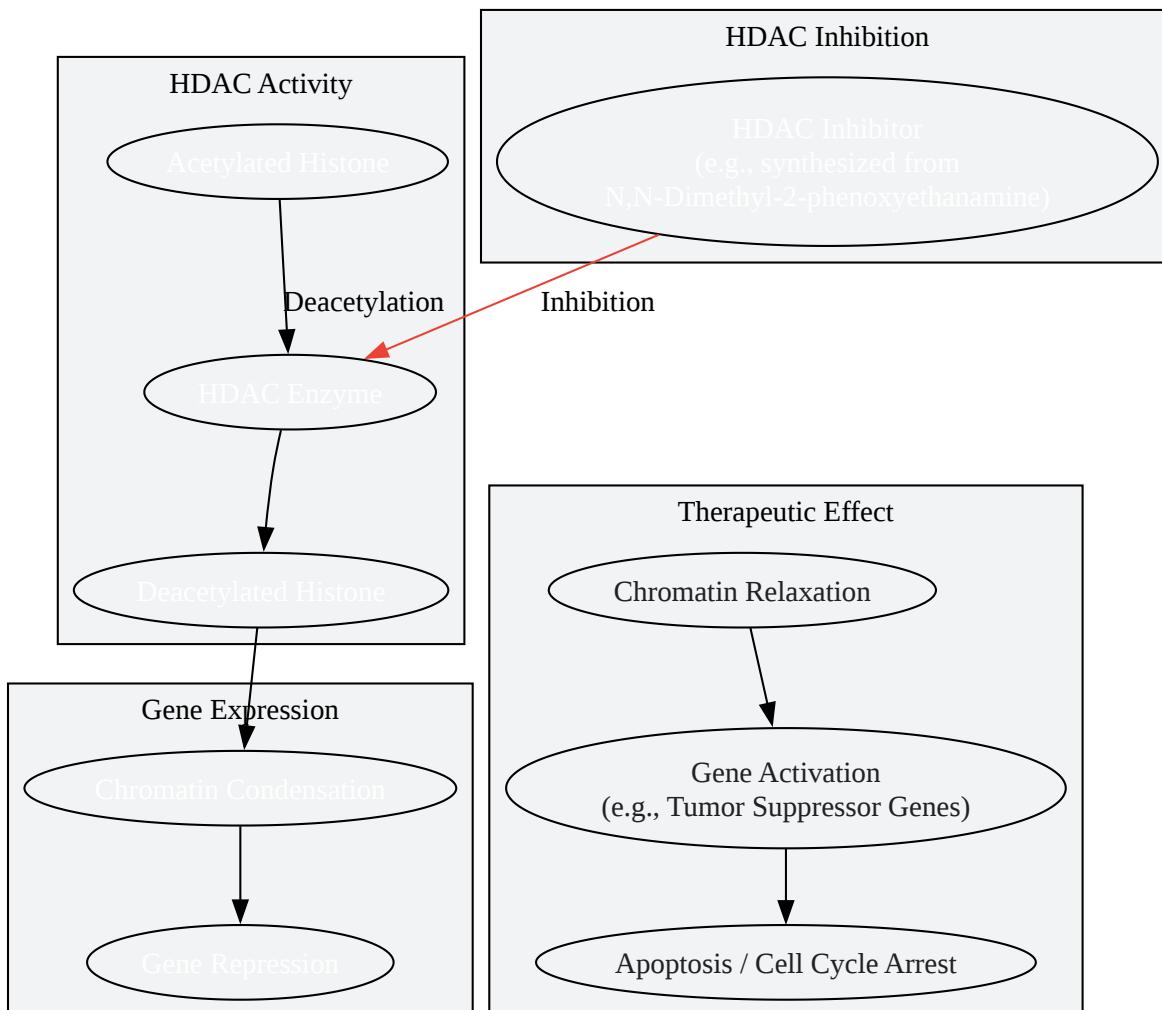
Application Notes: Synthesis of Histone Deacetylase (HDAC) Inhibitors

N,N-Dimethyl-2-phenoxyethanamine is a valuable building block for the synthesis of histone deacetylase (HDAC) inhibitors.^{[1][3]} HDACs are a class of enzymes that play a crucial role in the regulation of gene expression by removing acetyl groups from histone proteins. The inhibition of HDACs can lead to the re-expression of tumor suppressor genes, making them a key target in cancer therapy.

The general structure of many HDAC inhibitors consists of three key components:

- A zinc-binding group (ZBG) that chelates the zinc ion in the active site of the HDAC enzyme.
- A linker region that connects the ZBG to the cap group.
- A cap group that interacts with the surface of the enzyme.

N,N-Dimethyl-2-phenoxyethanamine can be utilized to introduce a substituted "cap" group in the synthesis of novel HDAC inhibitors. A common synthetic route involves the amide coupling of **N,N-Dimethyl-2-phenoxyethanamine** with a carboxylic acid that contains a suitable linker and a zinc-binding group.

[Click to download full resolution via product page](#)

Experimental Protocols

Synthesis of a Potential HDAC Inhibitor via Amide Coupling

This protocol describes a general procedure for the amide coupling of **N,N-Dimethyl-2-phenoxyethanamine** with a model carboxylic acid, such as cinnamic acid, using 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) and 1-hydroxybenzotriazole (HOBr) as coupling agents.

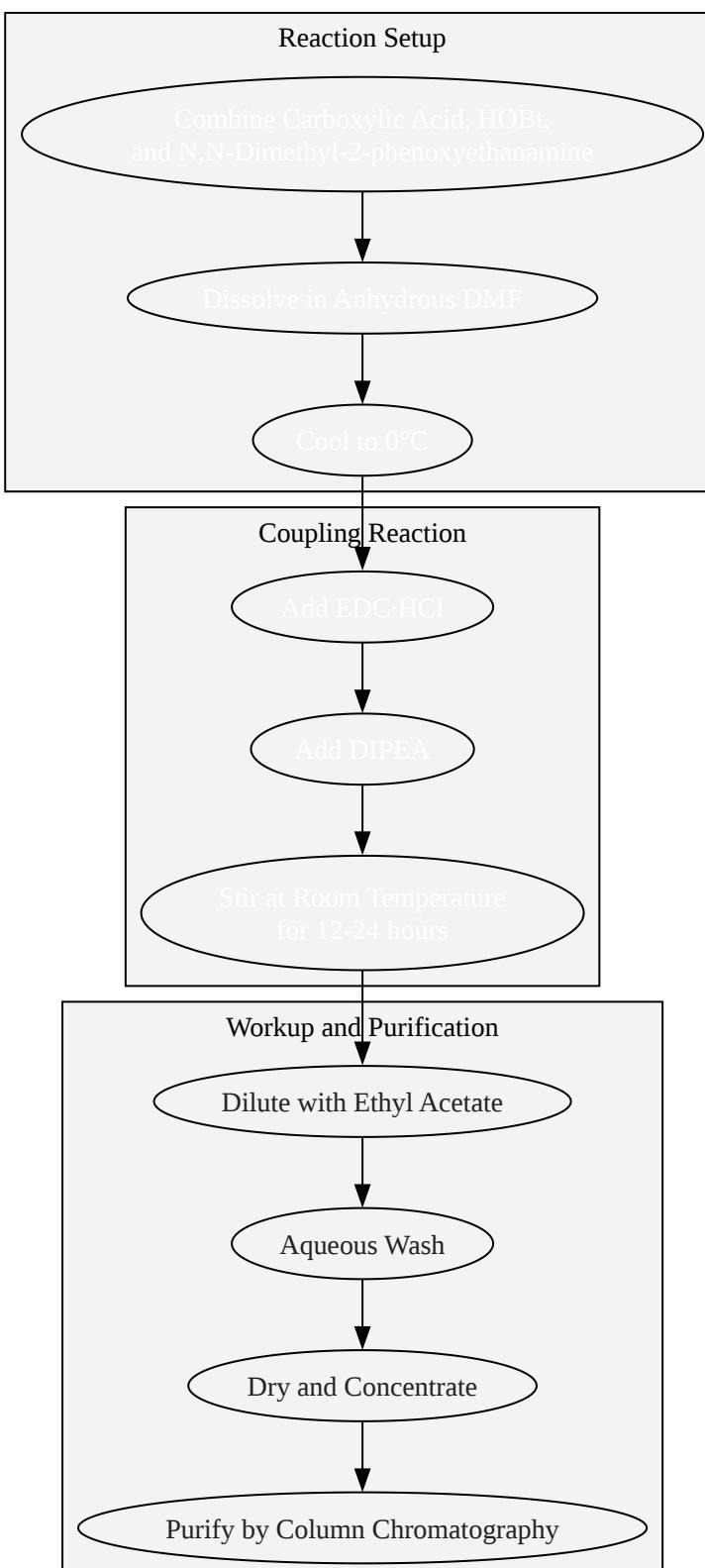
Materials:

- **N,N-Dimethyl-2-phenoxyethanamine**
- Cinnamic acid (or another suitable carboxylic acid)
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide hydrochloride (EDC·HCl)
- 1-Hydroxybenzotriazole (HOBr)
- N,N-Diisopropylethylamine (DIPEA)
- Anhydrous N,N-Dimethylformamide (DMF)
- Ethyl acetate (EtOAc)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Silica gel for column chromatography

Procedure:

- Reaction Setup:
 - To a clean, dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add the carboxylic acid (1.0 equivalent), HOBr (1.2 equivalents), and **N,N-Dimethyl-2-phenoxyethanamine** (1.1 equivalents).

- Dissolve the mixture in anhydrous DMF (approximately 0.5 M concentration relative to the carboxylic acid).
- Cool the solution to 0°C in an ice bath with continuous stirring.
- Coupling Reaction:
 - Add EDC·HCl (1.2 equivalents) to the reaction mixture in portions.
 - Slowly add DIPEA (2.5 equivalents) dropwise to the cooled solution.
 - Allow the reaction mixture to slowly warm to room temperature and continue stirring for 12-24 hours.
- Reaction Monitoring:
 - Monitor the progress of the reaction by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS) until the starting materials are consumed.
- Workup:
 - Once the reaction is complete, dilute the mixture with ethyl acetate.
 - Wash the organic layer sequentially with saturated aqueous NaHCO₃ solution (to remove unreacted acid and HOBr) and brine.
 - Dry the organic layer over anhydrous MgSO₄, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification:
 - Purify the crude product by flash column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to obtain the pure amide product.

[Click to download full resolution via product page](#)

Stability and Solubility

Stability

Specific quantitative stability data for **N,N-Dimethyl-2-phenoxyethanamine** is not extensively available in the public literature. However, based on its chemical structure, the following potential degradation pathways should be considered:

- Oxidation: The tertiary amine group is susceptible to oxidation, which could lead to the formation of the corresponding N-oxide.
- Acid/Base Hydrolysis: While the ether linkage is generally stable, it may be cleaved under harsh acidic or basic conditions, especially at elevated temperatures. The tertiary amine will form salts with acids.

It is recommended to determine the stability of this compound under specific experimental conditions empirically.

Solubility

Quantitative solubility data in common laboratory solvents is limited. It is reported to be slightly soluble in chloroform, DMSO, and ethyl acetate.^[3] For experimental purposes, it is advisable to determine the solubility in the desired solvent system prior to use. A summary of known and recommended solvents is provided below.

Solvent	Qualitative Solubility	Recommended for...
Chloroform	Slightly Soluble	Extraction, Chromatography
DMSO	Slightly Soluble	Reaction Solvent, Stock Solutions
Ethyl Acetate	Slightly Soluble	Extraction, Chromatography
DMF	Miscible (Likely)	Reaction Solvent for Amide Coupling
Methanol/Ethanol	Soluble (Likely)	Stock Solutions, Recrystallization

Conclusion

N,N-Dimethyl-2-phenoxyethanamine is a valuable and versatile intermediate for the synthesis of potential therapeutic agents, particularly HDAC inhibitors. Proper handling, storage, and the use of appropriate personal protective equipment are essential to ensure laboratory safety. The provided protocols offer a starting point for the use of this compound in synthetic chemistry, and further optimization may be required based on the specific substrates and desired outcomes.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Synthesis of amide derivatives for electron deficient amines and functionalized carboxylic acids using EDC and DMAP and a catalytic amount of HOBr as the coupling reagents - PMC [pmc.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
- 3. dimethyl(2-phenoxyethyl)amine | 13468-02-5 [m.chemicalbook.com]
- 4. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Application Notes and Protocols for N,N-Dimethyl-2-phenoxyethanamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082504#handling-and-storage-procedures-for-n-n-dimethyl-2-phenoxyethanamine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com